

# Critical Safety and Data Integrity Notice: Ambiguity of CAS Number 38275-56-8

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## Compound of Interest

Compound Name: *5-Chloropyrimidine-2-carbonitrile*

Cat. No.: *B1584771*

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Attention Researchers, Scientists, and Drug Development Professionals:

Our comprehensive analysis of CAS number 38275-56-8 has revealed a critical discrepancy across multiple chemical databases and suppliers. This CAS number is erroneously associated with two distinct chemical entities: **5-Chloropyrimidine-2-carbonitrile** and 2-Amino-5-bromo-3-hydroxypyridine. This ambiguity presents a significant risk in a research and development setting, as these compounds possess different physicochemical properties, toxicological profiles, and handling requirements.

This guide will therefore address both compounds separately to ensure scientific accuracy and promote laboratory safety. We urge all personnel to verify the precise chemical identity and corresponding CAS number from their source materials before proceeding with any experimental work.

## Part 1: **5-Chloropyrimidine-2-carbonitrile (Correct CAS: 38275-56-8)**

### Chemical Identity and Overview

**5-Chloropyrimidine-2-carbonitrile** is a halogenated pyrimidine derivative. Its structure, featuring a chloro group and a nitrile group on the pyrimidine ring, makes it a versatile building block in organic synthesis, particularly in the agrochemical industry.<sup>[1]</sup> The electron-withdrawing nature of the nitrile group enhances the electrophilicity of the compound.<sup>[1]</sup>

Synonyms: 5-chloro-2-pyrimidinecarbonitrile

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **5-Chloropyrimidine-2-carbonitrile**.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>2</sub> ClN <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	139.54 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Solid	<a href="#">[3]</a>
Melting Point	78°C	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	292°C	<a href="#">[2]</a> <a href="#">[5]</a>
Density	1.43 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	130°C	<a href="#">[5]</a>
Storage	Sealed in dry, Room Temperature	<a href="#">[5]</a>

## Safety and Handling

### 1.3.1 Hazard Identification

**5-Chloropyrimidine-2-carbonitrile** is classified as a hazardous substance. The GHS hazard statements associated with this compound are:

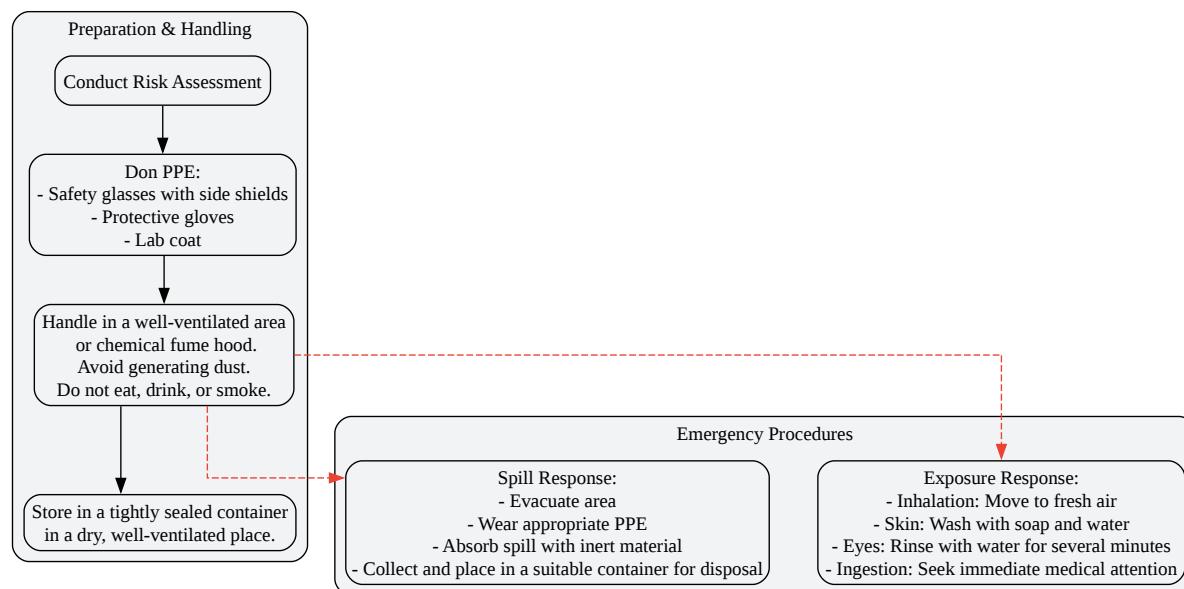
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

- H335: May cause respiratory irritation.

Signal Word: Warning

### 1.3.2 Recommended Personal Protective Equipment (PPE) and Handling

A risk assessment should be conducted before handling. The following diagram outlines a general workflow for safe handling and emergency preparedness.



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Caption: General workflow for safe handling and emergency response for **5-Chloropyrimidine-2-carbonitrile**.

### 1.3.3 First Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[6]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[7]

## Applications and Research

**5-Chloropyrimidine-2-carbonitrile** is primarily used as a precursor and building block in the synthesis of more complex molecules, particularly in the agrochemical sector.[1] Its reactive sites allow for further chemical modifications.

## Part 2: 2-Amino-5-bromo-3-hydroxypyridine (Correct CAS: 39903-01-0)

### Chemical Identity and Overview

2-Amino-5-bromo-3-hydroxypyridine is a brominated pyridine derivative that serves as a crucial intermediate in pharmaceutical synthesis.[8] Notably, it is a key building block in the synthesis of Lorlatinib, a third-generation ALK (anaplastic lymphoma kinase) inhibitor used in cancer therapy.[9][10] Its structure, containing amino, bromo, and hydroxyl functional groups, allows for diverse chemical transformations.[8]

Synonyms: 2-Amino-5-bromo-3-pyridinol, 5-Bromo-3-hydroxy-2-aminopyridine[11][12]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of 2-Amino-5-bromo-3-hydroxypyridine.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> O	[8][13]
Molecular Weight	189.01 g/mol	[8][13]
Appearance	Light brown solid, Off-white solid	[8][11]
Melting Point	204-208°C	[11][14][15]
Water Solubility	Slightly soluble in water	[11]
Storage	Keep in dark place, Sealed in dry, Room Temperature or Refrigerated (0-8°C)	[7][8][11]

## Synthesis Outline

One documented synthesis route involves the hydrolysis of 2-amino-3,5-dibromopyridine using potassium hydroxide in an autoclave, followed by purification via chromatography.[14][15]

Another patented method describes a three-step process starting from 2-amino-3-hydroxypyridine, involving ring closure, photocatalytic bromination, and hydrolysis.[9]



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Caption: A high-level overview of a synthetic pathway to 2-Amino-5-bromo-3-hydroxypyridine.  
[9]

## Safety and Handling

### 2.4.1 Hazard Identification

This chemical is considered hazardous by the OSHA Hazard Communication Standard.[7] It may cause skin sensitization, and is harmful if swallowed, in contact with skin, or if inhaled.[13]

- GHS Hazard Statements (from aggregate data):

- H302: Harmful if swallowed[13]
- H312: Harmful in contact with skin[13]
- H317: May cause an allergic skin reaction[13]
- H332: Harmful if inhaled[13]
- It is also noted to cause skin and eye irritation.[7][16]

#### 2.4.2 Recommended Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Use only outdoors or in a well-ventilated area.[7][17] Ensure eyewash stations and safety showers are close to the workstation.[17]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[7]
  - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[7][17]
  - Respiratory Protection: If dust is generated or exposure limits are exceeded, use an approved respirator.[7]
- General Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7][17] Contaminated work clothing should not be allowed out of the workplace.[18]

#### 2.4.3 First Aid Measures

- General Advice: If symptoms persist, call a physician.[7]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[7]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[7]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7]
- Ingestion: Call a poison center or doctor if you feel unwell. Rinse mouth.[7]

## Applications and Research

The primary and most significant application of 2-Amino-5-bromo-3-hydroxypyridine is its role as a key intermediate in the synthesis of pharmaceuticals, most notably the anti-cancer drug Lorlatinib.[10] It is also utilized in the development of other biologically active molecules, including potential anti-inflammatory and antimicrobial agents, and in the formulation of agrochemicals like herbicides and pesticides.[8] Its structural features also lend it to applications in materials science and coordination chemistry.[8]

## Conclusion

The CAS number 38275-56-8 is most accurately assigned to **5-Chloropyrimidine-2-carbonitrile**. However, due to its erroneous association with 2-Amino-5-bromo-3-hydroxypyridine (correct CAS: 39903-01-0) in some sources, extreme caution is advised. Professionals must confirm the identity of their material through analytical means and consult the specific Safety Data Sheet (SDS) provided by their supplier before commencing any work. Relying solely on a CAS number that has demonstrated ambiguity could lead to unsafe handling practices and compromised experimental outcomes.

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